

# Personal protective equipment for handling 4-Phenylazobenzoyl chloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Phenylazobenzoyl chloride

Cat. No.: B091048

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## Essential Safety and Handling Guide for 4-Phenylazobenzoyl Chloride

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **4-Phenylazobenzoyl chloride** (CAS No. 104-24-5). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

## Chemical Identification and Hazard Summary

**4-Phenylazobenzoyl chloride** is a reactive acyl chloride compound.<sup>[1]</sup> It is classified as a hazardous chemical and requires strict adherence to safety protocols.<sup>[2][3][4]</sup> It is primarily used in chemical synthesis, such as for polyacetylene derivatives.<sup>[1][5]</sup>

### Key Hazards:

- **Corrosivity:** Causes severe skin burns and eye damage.<sup>[5][6][7][8]</sup>
- **Reactivity:** Reacts violently with water and moisture, liberating toxic and corrosive gases such as hydrogen chloride.<sup>[2][3]</sup> It is sensitive to air and moisture.<sup>[6]</sup>
- **Respiratory Irritation:** May cause respiratory irritation if inhaled.<sup>[3][4][6][8]</sup>

### Chemical and Physical Properties

Property	Value
CAS Number	104-24-5[1][5][7]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> ClN <sub>2</sub> O[1]
Molecular Weight	244.68 g/mol [1][5]
Appearance	Light yellow to brown powder or crystal[7]

| Melting Point | 94-97 °C[5] |

#### GHS Hazard Classification

Classification	Code	Description
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[5][6][7][8]
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage[5][6]

| Corrosive to Metals | - | H290: May be corrosive to metals[7] |

## Required Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent exposure. All PPE should be inspected before use.

Body Part	Required PPE	Specification
Eyes/Face	Safety Goggles & Full-face Shield	Must be worn over safety goggles to protect against splashes and vapors.[9][10][11]
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended.[11][12] Always check for tears or holes before use.
Body	Chemical-Resistant Lab Coat/Suit	A fully-buttoned lab coat is the minimum requirement. For larger quantities, a chemical-resistant suit or apron is necessary.[9][10][12]
Respiratory	Respirator	Use a NIOSH/MSHA-approved respirator with cartridges suitable for acid gases and organic vapors, especially when handling the powder outside of a fume hood or if dust is generated.[3][5][9]
Feet	Closed-toe Shoes	Chemical-resistant boots are recommended, especially when handling larger quantities.[10][13]

## Standard Operating Protocol: Handling 4-Phenylazobenzoyl Chloride

This step-by-step protocol ensures a safe operational workflow from preparation to cleanup.

### Step 1: Preparation

- Work Area: All handling of **4-Phenylazobenzoyl chloride** must be conducted within a certified chemical fume hood.[\[3\]](#)[\[4\]](#)
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible and unobstructed.[\[3\]](#)[\[4\]](#)
- Materials: Assemble all necessary equipment (spatulas, glassware, weighing paper, reaction vessels) inside the fume hood. Ensure all glassware is dry.
- Incompatible Materials: Keep water, alcohols, strong bases, amines, and strong oxidizing agents away from the work area.[\[6\]](#)

### Step 2: Weighing and Dispensing

- Don PPE: Put on the full required PPE before opening the container.
- Inert Atmosphere: If the procedure is sensitive to moisture, consider handling the compound under an inert atmosphere (e.g., nitrogen or argon).
- Dispensing: Open the container inside the fume hood. Carefully dispense the required amount of the powder, avoiding the creation of dust.[\[2\]](#)
- Seal Container: Tightly close the container immediately after dispensing to minimize exposure to air and moisture.[\[3\]](#)[\[4\]](#)[\[6\]](#)

### Step 3: Use in Reaction

- Addition: Add the **4-Phenylazobenzoyl chloride** to the reaction vessel slowly and in a controlled manner.
- Monitoring: Continuously monitor the reaction for any signs of uncontrolled exothermic activity.
- Quenching: Prepare a suitable quenching agent (e.g., a non-aqueous solvent followed by a basic solution) according to your specific reaction protocol.

## Emergency Procedures

Immediate and correct response is critical in an emergency.

### Spill Response Protocol

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the chemical fume hood is operating at maximum capacity.
- Containment:
  - DO NOT USE WATER.[2][14]
  - Cover the spill with a dry, inert absorbent material such as sand, dry earth, or vermiculite. [3][14]
  - Use non-sparking tools to carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container.[14]
- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., isopropanol), followed by a thorough wash with soap and water, collecting all cleaning materials as hazardous waste.
- Reporting: Report the incident to the laboratory supervisor or safety officer.

### First Aid Measures

Exposure Route	Immediate Action
Skin Contact	<b>Immediately take off all contaminated clothing.[6][7] Rinse skin with copious amounts of water for at least 15 minutes. [6][9] Seek immediate medical attention. [6][8]</b>
Eye Contact	Immediately rinse cautiously with water for several minutes, holding eyelids open.[6][7][9] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[6] Seek immediate medical attention.[6][7][8]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[7][9] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [6]

| Ingestion | Rinse mouth with water.[6][7][9] DO NOT induce vomiting.[6][7][9] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[6] |

## Storage and Disposal Plan

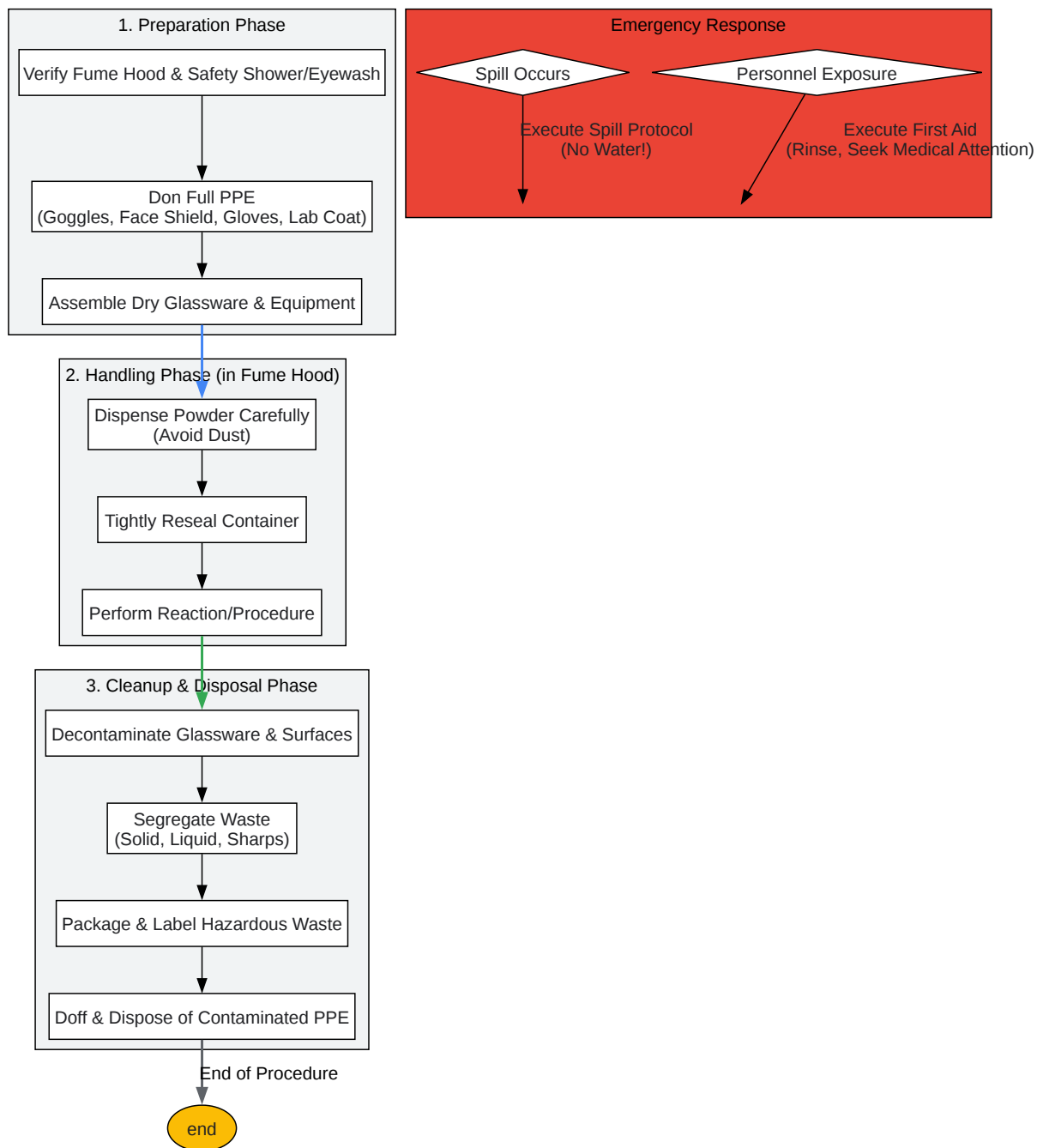
### Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosive materials.[2][3][6]
- The storage area should be locked up.[3][4][6]
- Protect from moisture and keep away from water or moist air.[2][4] The material is moisture-sensitive.[6]

### Disposal

- **Waste Generation:** All materials contaminated with **4-Phenylazobenzoyl chloride**, including disposable PPE, absorbent materials from spills, and empty containers, must be treated as hazardous waste.
- **Containerization:** Place waste in a clearly labeled, sealed container suitable for corrosive solids.
- **Disposal Route:** Dispose of contents and container at an approved waste disposal plant in accordance with all local, regional, and national regulations.<sup>[3][4][7]</sup> Do not empty into drains.<sup>[3]</sup>

## Workflow for Handling 4-Phenylazobenzoyl Chloride



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Caption: Workflow for the safe handling of **4-Phenylazobenzoyl chloride**.



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Email: [info@benchchem.com](mailto:info@benchchem.com)